

Application Note: Preparation and Storage of 4-Chlorophenylguanidine Carbonate Solution

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Compound of Interest

Compound Name:	4-Chlorophenylguanidine carbonate
CAS No.:	61705-88-2
Cat. No.:	B1585702

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Introduction & Scope

4-Chlorophenylguanidine (often abbreviated as PCG or 1-(4-chlorophenyl)guanidine) is a critical intermediate in the synthesis of agrochemicals (e.g., Robenidine) and various pharmaceutical agents. While often supplied as a nitrate or hydrochloride salt, the carbonate salt represents a specific equilibrium form often encountered during free-base isolation or as a stabilized solid intermediate.

Due to the strong basicity of the guanidine moiety (

), the free base readily absorbs atmospheric

to form the carbonate. This Application Note provides a standardized protocol for preparing solutions of **4-Chlorophenylguanidine Carbonate**, addressing the challenges of solubility, hydrolytic stability, and stoichiometry.

Key Applications

- Analytical Standards: Preparation of HPLC reference stocks.

- Synthetic Intermediates: Feedstock solutions for cyclization reactions.
- Buffer Preparation: Utilization of the guanidine/carbonate buffering capacity.

Material Specifications & Safety

Before initiating any protocol, verify the specific stoichiometry of your starting material. Guanidine carbonates typically exist as the diguanidinium carbonate (2:1 salt), but hydration states may vary.

Table 1: Physicochemical Properties (Theoretical)

Property	Specification	Notes
Chemical Name	1-(4-Chlorophenyl)guanidine Carbonate	
Parent Structure		MW: 169.61 g/mol (Free Base)
Salt Formula		Assumed 2:1 Stoichiometry
Molecular Weight	~401.25 g/mol	Verify against Lot CoA
Solubility	Methanol (High), Water (Low/Moderate), DMSO (High)	Lipophilic chlorophenyl ring reduces water solubility.
Appearance	White to off-white crystalline powder	Hygroscopic.

Safety & PPE (E-E-A-T)

- Hazards: 4-Chlorophenylguanidine is toxic by ingestion and an irritant. The carbonate form may release

vigorously upon acidification.
- PPE: Nitrile gloves (0.11 mm min), safety goggles, and lab coat.
- Engineering Controls: Handle powder in a fume hood to prevent inhalation of dust.

Preparation Protocols

Method A: Methanolic Stock Solution (Preferred for Analytical Standards)

Purpose: To create a stable, high-concentration stock solution for HPLC or QC analysis. Methanol prevents hydrolysis and ensures complete solvation of the lipophilic aryl ring.

Reagents:

- **4-Chlorophenylguanidine Carbonate (Solid)**
- Methanol (HPLC Grade)

Protocol:

- **Calculation:** Calculate the required mass based on the specific salt molecular weight (MW) from the Certificate of Analysis (CoA).
 - Target: 10 mM Stock Solution.
 - Mass ():
():
- **Weighing:** Weigh the calculated amount into a volumetric flask.
 - Note: Do not use a spatula that has touched strong acids.
- **Dissolution:** Add Methanol to approx. 80% of the final volume.
- **Sonication:** Sonicate for 5–10 minutes at ambient temperature (). The solution should become clear and colorless.
- **Make to Volume:** Dilute to the mark with Methanol and invert 10 times to mix.

Method B: Aqueous/Acidic Reconstitution (For Synthesis)

Purpose: To prepare a reactive solution for synthesis where the carbonate counter-ion is displaced. Warning: This process releases

.

Reagents:

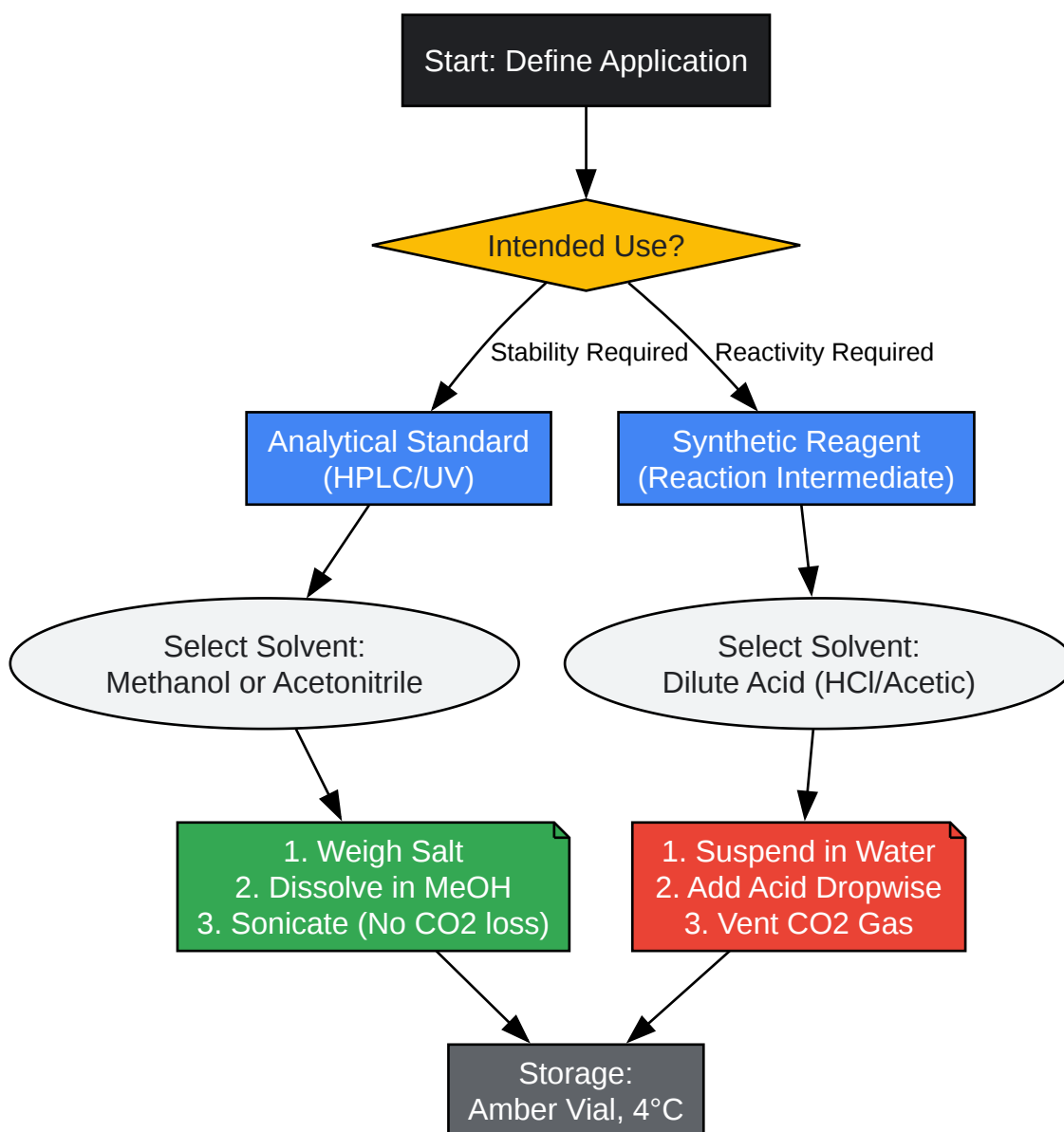
- **4-Chlorophenylguanidine Carbonate**
- 1M Hydrochloric Acid (HCl) or Acetic Acid
- Deionized Water ()

Protocol:

- Suspension: Suspend the carbonate salt in water (it may not dissolve fully initially).
- Acidification: Dropwise add the acid while stirring.
 - Observation: Effervescence will occur as carbonate converts to
 - $$(R-Guan)_2CO_3 + 2HCl \rightarrow 2(R-Guan \cdot HCl) + H_2O + CO_2 \uparrow$$
- Clarification: Continue stirring until gas evolution ceases and the solution is clear.
- Filtration: If turbidity persists (impurities), filter through a 0.45 PVDF filter.

Visualization: Decision & Workflow Logic

Figure 1: Preparation Workflow Decision Tree



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Caption: Decision matrix for selecting the appropriate solvent system based on downstream application.

Storage and Stability

The stability of **4-Chlorophenylguanidine carbonate** solutions is dependent on pH and solvent.

Storage Conditions

- Temperature: Store at (Refrigerated).
- Container: Amber borosilicate glass (Type I) to protect from light.
- Headspace: Flush with Nitrogen () or Argon to prevent absorption of atmospheric moisture or additional , which can shift the equilibrium.

Shelf Life Estimates

Solvent System	Stability Estimate	Degradation Mode
Methanol (Anhydrous)	3–6 Months	Slow oxidation or evaporation.
Water (Neutral)	< 24 Hours	Hydrolysis of guanidine to urea (slow) or precipitation.
Acidic Solution (pH < 4)	1–2 Weeks	Stable as the protonated salt.

Critical Control Point: If precipitation is observed in methanolic solutions upon cooling, re-sonicate at room temperature. Do not heat above

as guanidines can degrade to anilines.

Quality Control (QC)

Verify the integrity of your prepared solution using HPLC-UV.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: Acetonitrile

- Gradient: 10% B to 90% B over 10 minutes.
- Detection: UV @ 254 nm (Aryl absorption).
- Acceptance Criteria: Single peak > 98% area.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 31398, N-(4-Chlorophenyl)guanidine. Retrieved from [[Link](#)]
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